

Technical Guide: 3-(Trifluoromethyl)azetidine Hydrochloride (CAS No. 1221272-90-7)

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)Azetidine
hydrochloride

Cat. No.: B580586

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Introduction

3-(Trifluoromethyl)azetidine hydrochloride, with the CAS registry number 1221272-90-7, is a fluorinated heterocyclic compound. Azetidines are four-membered nitrogen-containing rings that are of significant interest in medicinal chemistry. The inclusion of a trifluoromethyl group can enhance metabolic stability, bioavailability, and binding affinity of molecules to their biological targets. This document provides a technical overview of the properties, synthesis, and potential applications of **3-(Trifluoromethyl)azetidine hydrochloride**, positioning it as a valuable building block in drug discovery and development.

Chemical and Physical Properties

A comprehensive summary of the known physical and chemical properties of **3-(Trifluoromethyl)azetidine hydrochloride** is presented in Table 1. While specific experimental data for this compound is limited in publicly available literature, some properties can be inferred from closely related structures and supplier specifications.

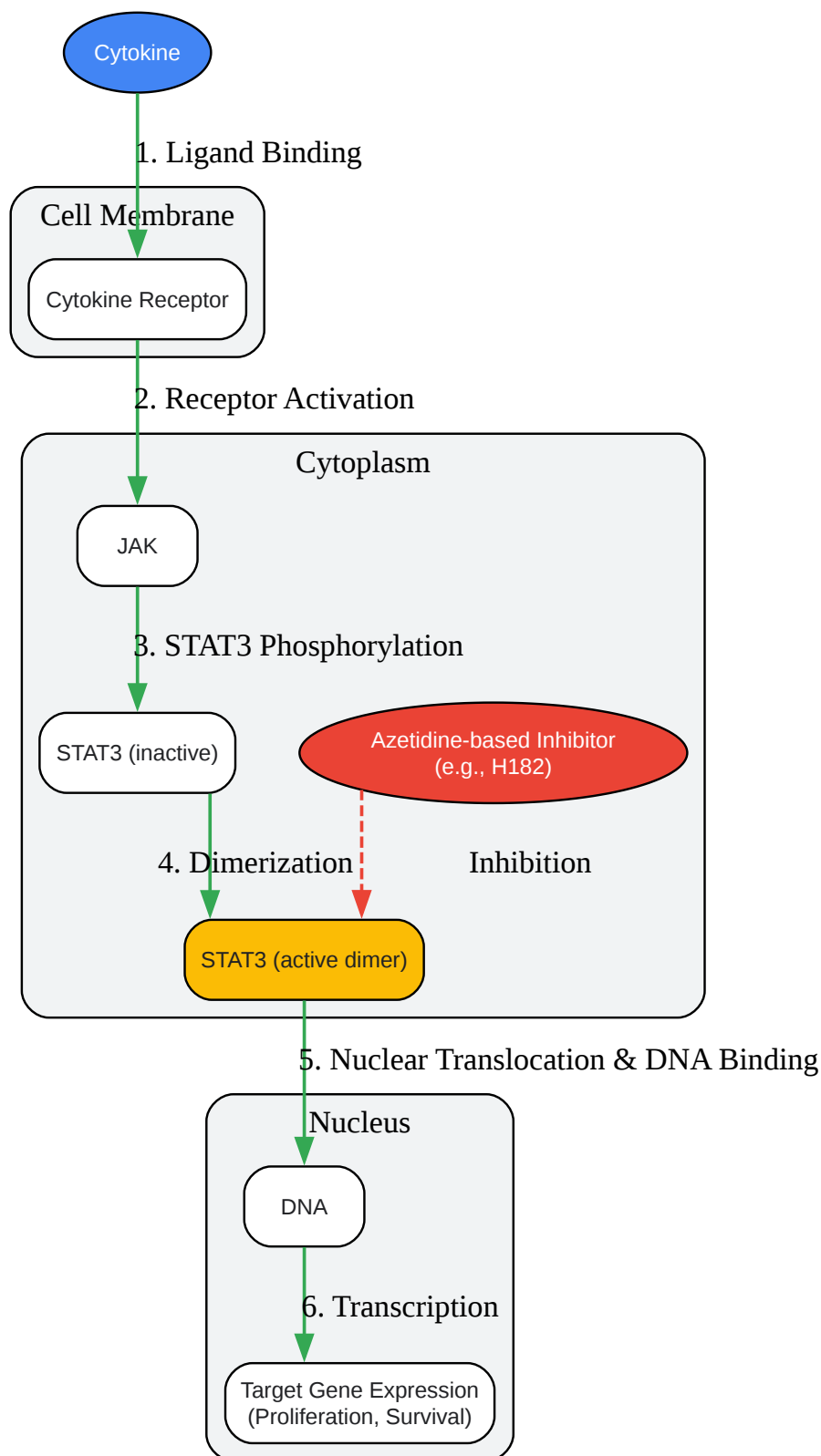
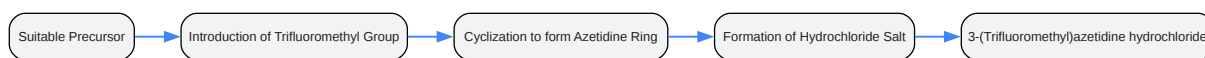
Property	Value	Source
CAS Number	1221272-90-7	[1][2][3][4]
Chemical Name	3-(Trifluoromethyl)azetidine hydrochloride	[1][2][3][4]
Molecular Formula	C ₄ H ₇ ClF ₃ N	[2]
Molecular Weight	161.55 g/mol	[2]
Appearance	Solid (predicted)	Inferred
Storage Conditions	2-8°C, Inert atmosphere, Sealed in dry	[1][5]

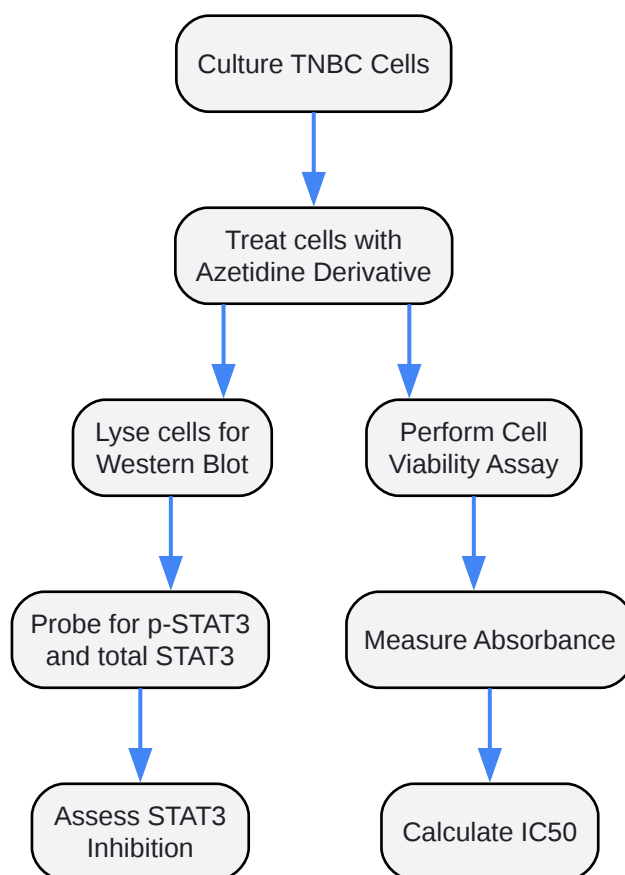
Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **3-(Trifluoromethyl)azetidine hydrochloride** is not readily available in peer-reviewed literature, general synthetic strategies for azetidine derivatives are well-established. These methods often involve intramolecular cyclization reactions.

A plausible synthetic approach, based on the synthesis of related azetidine derivatives, is outlined below. This should be considered a general guideline, and optimization would be necessary.

General Synthetic Workflow





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References

- 1. 1221272-90-7|3-(Trifluoromethyl)azetidine hydrochloride|BLD Pharm [bldpharm.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 3-(trifluoromethyl)azetidine hydrochloride | CAS:1221272-90-7 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 4. 1221272-90-7 Cas No. | 3-(Trifluoromethyl)azetidine hydrochloride | Apollo [store.apolloscientific.co.uk]
- 5. chemscene.com [chemscene.com]

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